

Application Notes and Protocols: Preparation of A-802715 Stock Solution

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Compound of Interest

Compound Name: A-802715

Cat. No.: B1664748

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **A-802715**, a methylxanthine derivative. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of the compound in downstream applications.

Compound Information

A summary of the key chemical properties of **A-802715** is presented in Table 1. This information is essential for accurate preparation of stock solutions.

| Property | Value | Source |
|-------------------|--------------------------|---------------------|
| Molecular Formula | C16H26N4O3 | [1] |
| Molecular Weight | 322.40 g/mol | [1] |
| CAS Number | 107767-58-8 | [1] |
| Appearance | White to off-white solid | [2] |
| Purity | ≥98% | [1] |

Solubility Data

The solubility of **A-802715** in various solvents is critical for the preparation of stock and working solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.[2] For in vivo studies, the DMSO stock solution can be further diluted in aqueous solutions. Table 2 provides solubility details.

| Solvent | Solubility | Notes |
|---|------------------------|---|
| DMSO | 190 mg/mL (589.33 mM) | Ultrasonic treatment may be required to aid dissolution.[2] |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 7.5 mg/mL (23.26 mM) | This vehicle is suitable for in vivo applications.[2] |
| 10% DMSO, 90% (20% SBE-β-CD in Saline) | ≥ 7.5 mg/mL (23.26 mM) | An alternative vehicle for in vivo use.[2] |
| 10% DMSO, 90% Corn Oil | ≥ 7.5 mg/mL (23.26 mM) | A lipid-based vehicle for in vivo administration.[2] |

Experimental Protocol: Preparation of a 10 mM A-802715 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **A-802715** in DMSO.

Materials:

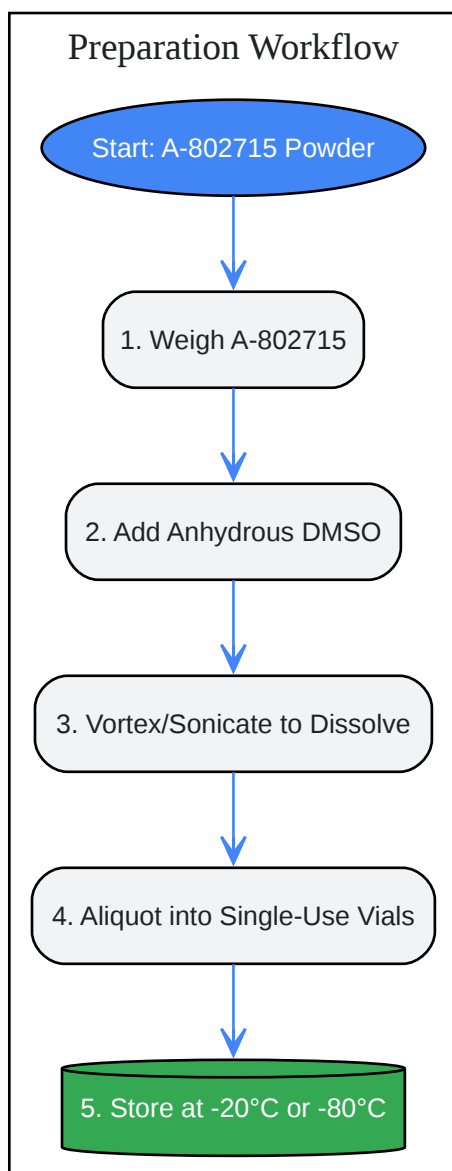
- **A-802715** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of **A-802715** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **A-802715** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.22 mg of **A-802715** (Molecular Weight = 322.40 g/mol).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the tube containing the **A-802715** powder. For a 10 mM solution, if you weighed 3.22 mg, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[2\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[2\]](#) When stored at -80°C, it is recommended to use the solution within 2 years. When stored at -20°C, it should be used within 1 year.[\[2\]](#)

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of an **A-802715** stock solution.



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A-802715 Stock Solution Preparation Workflow.

Safety Precautions

- **A-802715** is for research use only and not for human consumption or therapeutic use.^[1]
- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling this compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.

- Consult the Material Safety Data Sheet (MSDS) for complete safety information.

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References

- 1. A-802715 - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
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